

3-(Methylsulfonyl)-2-oxoimidazolidine-1-carbonyl chloride safety and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Methylsulfonyl)-2-oxoimidazolidine-1-carbonyl chloride

Cat. No.: B1334973

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **3-(Methylsulfonyl)-2-oxoimidazolidine-1-carbonyl chloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Methylsulfonyl)-2-oxoimidazolidine-1-carbonyl chloride is a reactive chemical intermediate used in the synthesis of various pharmaceutical compounds, most notably as a key building block for antibiotics like Mezlocillin. Its utility in drug development is significant, but its reactivity also necessitates a thorough understanding of its safety profile and proper handling procedures to minimize risks to laboratory personnel and the environment. This guide provides a comprehensive overview of the safety and handling of this compound, based on available safety data sheets and chemical information.

Hazard Identification and Classification

This compound is classified as a hazardous substance and requires careful handling. The primary hazards are associated with its corrosive nature.

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-(Methylsulfonyl)-2-oxoimidazolidine-1-carbonyl chloride** is classified as follows:

- Skin Corrosion/Irritation: Category 1B[1]
- Serious Eye Damage/Eye Irritation: Category 1[1]

Signal Word: Danger[1]

Hazard Statements:

- H314: Causes severe skin burns and eye damage[1]

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheets. Key precautions include avoiding contact with skin and eyes, using personal protective equipment, ensuring adequate ventilation, and proper storage and disposal.[1]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **3-(Methylsulfonyl)-2-oxoimidazolidine-1-carbonyl chloride** is provided in the table below. It is important to note that some of this data is predicted and should be used with caution.

| Property | Value | Reference |
|-------------------|--|--------------|
| CAS Number | 41762-76-9 | [2][3][4][5] |
| Molecular Formula | C5H7ClN2O4S | [3][5] |
| Molecular Weight | 226.64 g/mol | [3][5] |
| Appearance | Solid | [4] |
| Melting Point | 168-173 °C (lit.) | [4] |
| Boiling Point | 347.9 ± 25.0 °C (Predicted) | [4] |
| Density | 1.71 ± 0.1 g/cm ³ (Predicted) | [4] |
| Purity | ≥98% | [2] |

Toxicological Information

Detailed toxicological data such as LD50 or LC50 values for **3-(Methylsulfonyl)-2-oxoimidazolidine-1-carbonyl chloride** are not readily available in the public domain.^[1]

However, based on its classification as a corrosive substance, it is expected to cause severe damage upon direct contact.

Potential Health Effects:

- Inhalation: May cause irritation of the lungs and respiratory system. Overexposure could lead to serious illness.^[1]
- Skin Contact: Causes severe skin burns, characterized by itching, scaling, reddening, or blistering.^[1]
- Eye Contact: Causes serious eye damage, which may include redness, pain, and severe injury.^[1]
- Ingestion: If swallowed, do NOT induce vomiting. Rinse mouth and seek immediate medical attention.^[1]

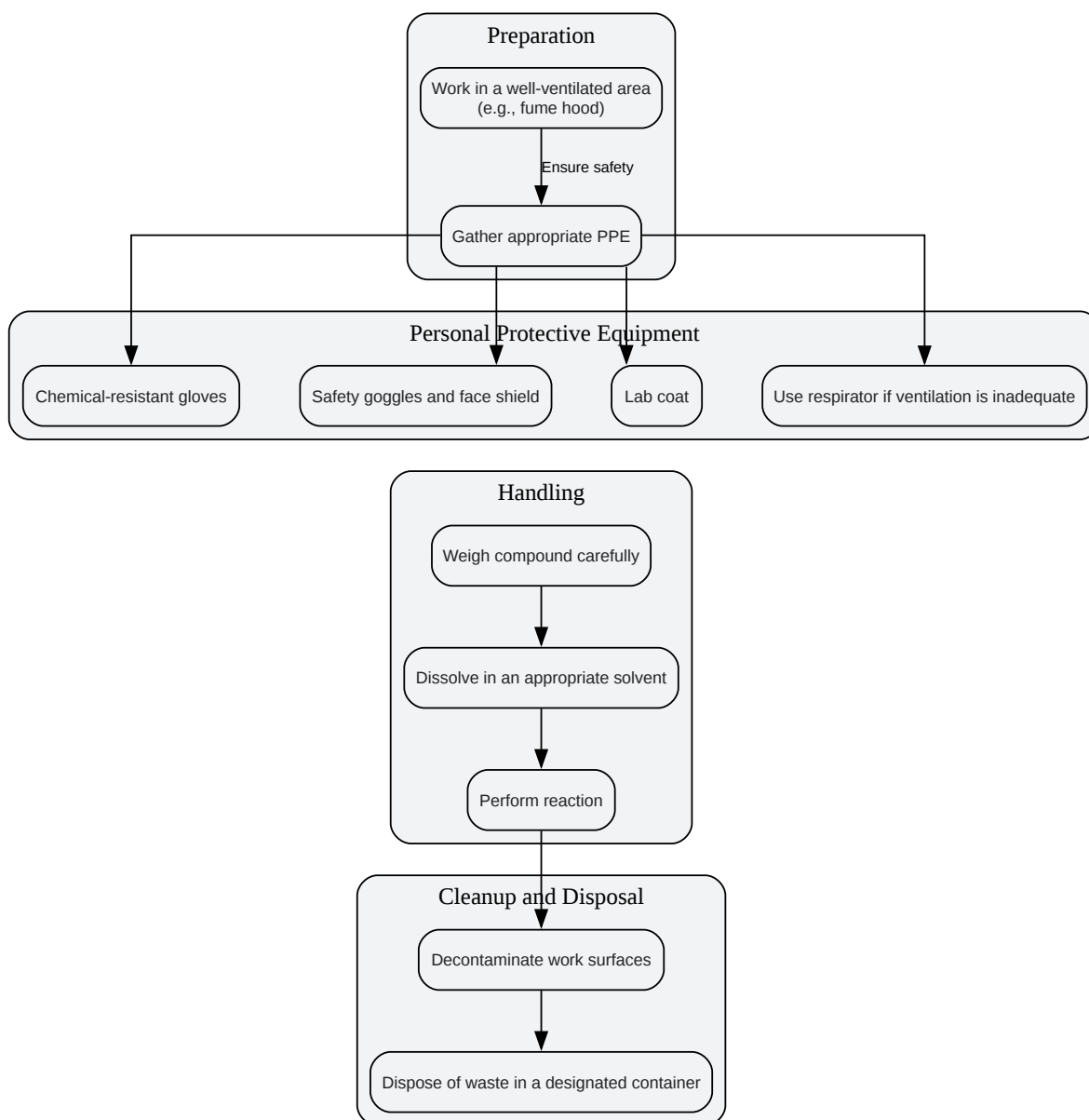
Carcinogenicity: This compound is not classified as a carcinogen by IARC, NTP, or OSHA.^[1]

Handling and Storage

Proper handling and storage procedures are critical to ensure safety in the laboratory.

Personal Protective Equipment (PPE)

A standard experimental workflow for handling this compound should always include the use of appropriate PPE.



[Click to download full resolution via product page](#)

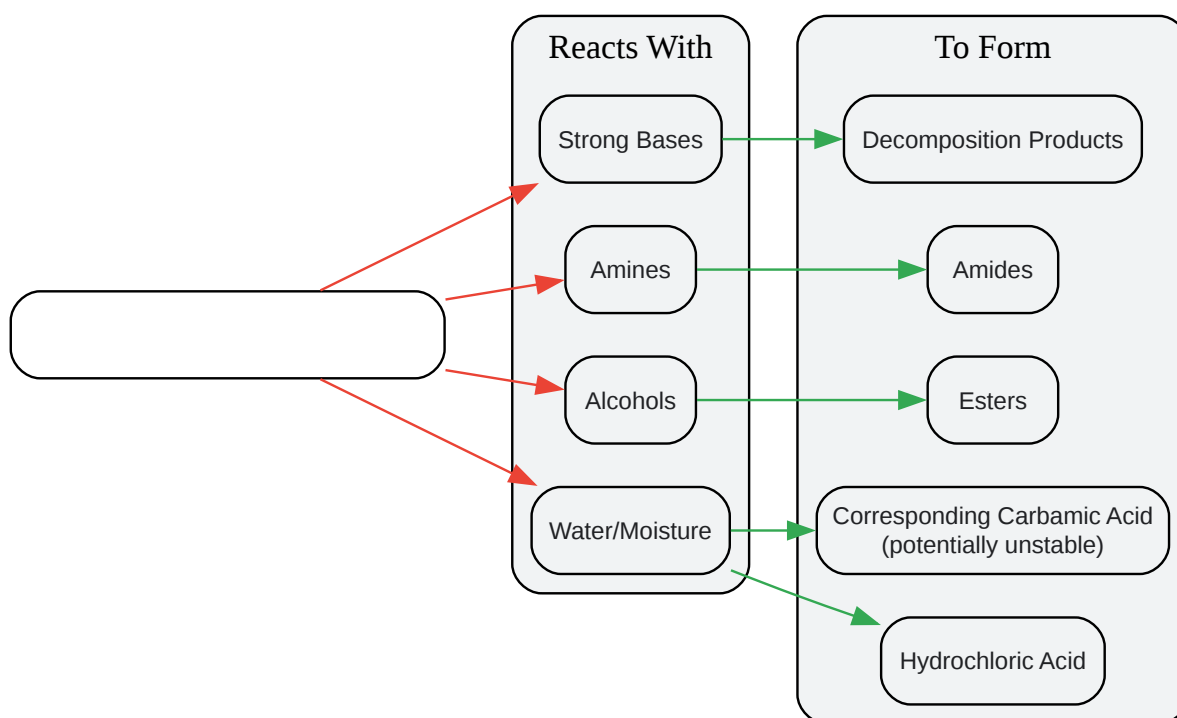
Figure 1: Recommended Personal Protective Equipment Workflow.

Storage

Store in a tightly-closed container in a cool, dry, well-ventilated area away from incompatible substances. For long-term storage, a temperature of 2-8°C is recommended.[1] The compound should be stored under an inert atmosphere (nitrogen or argon).[4]

Reactivity and Stability

Information on the specific reactivity and decomposition products of **3-(Methylsulfonyl)-2-oxoimidazolidine-1-carbonyl chloride** is limited. However, as an acyl chloride, it is expected to be reactive towards nucleophiles, particularly water, alcohols, and amines. Contact with moisture will likely lead to hydrolysis, producing hydrochloric acid and the corresponding carbamic acid, which may be unstable.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. 3-(Methylsulfonyl)-2-oxoimidazolidine-1-carbonyl chloride [sobekbio.com]
- 3. 41762-76-9|3-(Methylsulfonyl)-2-oxoimidazolidine-1-carbonyl chloride|BLD Pharm [bldpharm.com]
- 4. 3-(Methylsulfonyl)-2-oxoimidazolidin-1-carbonylchlorid | 41762-76-9 [m.chemicalbook.com]
- 5. 3-(Methylsulfonyl)-2-oxoimidazolidine-1-carbonyl chloride - CAS:41762-76-9 - Sunway Pharm Ltd [3wpharm.com]
- To cite this document: BenchChem. [3-(Methylsulfonyl)-2-oxoimidazolidine-1-carbonyl chloride safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1334973#3-methylsulfonyl-2-oxoimidazolidine-1-carbonyl-chloride-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com